

An In-depth Technical Guide to 7-Hydroxy-4-(trifluoromethyl)coumarin

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of 7-Hydroxy-4-(trifluoromethyl)coumarin. The information is intended for researchers, scientists, and professionals involved in drug development and materials science.

Chemical Structure and Properties

7-Hydroxy-4-(trifluoromethyl)coumarin, also known as **4-(Trifluoromethyl)umbelliferone**, is a fluorinated derivative of coumarin.[1][2] Its structure consists of a benzopyrone core with a hydroxyl (-OH) group at the 7-position and a trifluoromethyl (-CF₃) group at the 4-position.[1][2] This unique substitution pattern, particularly the strongly electron-withdrawing trifluoromethyl group, imparts distinct photophysical and biological properties to the molecule.[2]

Below is a diagram of the chemical structure of 7-Hydroxy-4-(trifluoromethyl)coumarin.

Caption: Chemical structure of 7-Hydroxy-4-(trifluoromethyl)coumarin.

Table 1: Chemical and Physical Properties



Property	Value	Reference	
CAS Number	575-03-1	[1][3]	
Molecular Formula	C ₁₀ H ₅ F ₃ O ₃ [1][3]		
Molecular Weight	230.14 g/mol	[1][3]	
IUPAC Name	7-hydroxy-4- (trifluoromethyl)chromen-2-one	[3]	
Synonyms	4- (Trifluoromethyl)umbelliferone, 7-Hydroxy-4- [1] (trifluoromethyl)-2H-chromen- 2-one		
Appearance	White to light yellow to light orange powder/crystal		
Melting Point	186.8-187.8 °C [4]		
Purity	>98.0% (HPLC)		

Spectroscopic Data

The spectroscopic properties of 7-Hydroxy-4-(trifluoromethyl)coumarin are well-documented and are crucial for its identification and application as a fluorescent probe.

Table 2: Spectroscopic Data



Spectroscopy	Solvent	Peaks/Wavelengths	Reference
¹ H NMR	DMSO-d ₆	δ 10.97 (s, 1H), 7.53 (s, 1H), 6.95-6.86 (m, 1H), 6.81 (d, J=2.3Hz, 1H), 6.78-6.68 (m, 1H)	[4][5]
IR (KBr)	v/cm ⁻¹ : 3419, 3096, 1703, 1600, 1409, 1280, 1127, 866, 842	[5]	
Fluorescence	Excitation: 360 nm, Emission: 460 nm	[2]	-
UV-Vis Absorption	Ethanol	λmax: 338 nm (ε = 12600 M ⁻¹ cm ⁻¹)	[6]

Experimental Protocols

The synthesis of 7-Hydroxy-4-(trifluoromethyl)coumarin is commonly achieved through the Pechmann condensation reaction.

Protocol 1: Synthesis via Pechmann Condensation

This protocol is adapted from literature reports.[4][5]

Materials:

- Resorcinol
- Ethyl trifluoroacetoacetate or Trifluoroacetic anhydride[5]
- Concentrated sulfuric acid or Phosphoric acid[5]
- Ice
- Ethanol
- Water



Procedure:

- In a three-necked flask, cool 30 mL of concentrated sulfuric acid to 0°C using an ice-salt bath.[5]
- Prepare a mixture of 11.0 g of resorcinol and 12 mL of trifluoroacetic anhydride.[5]
- Add the resorcinol mixture dropwise to the cooled, rapidly stirring concentrated sulfuric acid, maintaining the temperature below 0°C.[5]
- After the addition is complete, continue stirring the reaction mixture for 12 hours.[5]
- Pour the reaction mixture into 500 mL of ice water with vigorous stirring to precipitate the product.[5]
- · Collect the solid product by filtration.
- Recrystallize the crude product from an ethanol/water mixture to obtain pure 7-Hydroxy-4-(trifluoromethyl)coumarin as white, needle-like crystals.[5]

Yield: 55.6%[5]

Protocol 2: Mechanochemical Synthesis

A solvent-free approach has also been reported.[2]

Materials:

- 4-(Trifluoromethyl)resorcinol
- Ethyl acetoacetate
- Indium(III) chloride (3 mol%)

Procedure:

 Mill a mixture of 4-(trifluoromethyl)resorcinol, ethyl acetoacetate, and indium(III) chloride at 60 Hz for 10–20 minutes at room temperature.[2]



• Recrystallize the resulting solid to obtain the final product.[2]

Yield: 80-88%[2]

Applications and Biological Activity

7-Hydroxy-4-(trifluoromethyl)coumarin is a versatile molecule with a range of applications stemming from its strong fluorescence and biological properties.

- 4.1. Fluorescent Probes and Sensors Due to its significant fluorescence, this coumarin derivative is widely used as a fluorescent probe.[2] Its fluorescence intensity is sensitive to the microenvironment, including polarity and viscosity, making it useful for monitoring chemical reactions like polymerization.[1] It also exhibits a strong binding affinity for H₂S/HS⁻, leading to an increase in fluorescence intensity, which enables its use as a chemical sensor for these species.[1] The fluorescence is also pH-dependent.[2]
- 4.2. Materials Science The electron-delocalized core of 7-Hydroxy-4-(trifluoromethyl)coumarin makes it a valuable component in the development of dyes and emitters for dye-sensitized solar cells (DSSCs) and organic light-emitting diodes (OLEDs).[1]
- 4.3. Biological and Pharmacological Significance This compound has demonstrated notable biological activities, including:
- Antibacterial and Antifungal Properties: It has shown significant antibacterial and promising antifungal activities.[2] Studies have indicated its potential as a lead compound for developing new antibacterial agents against foodborne pathogens.[2] It also shows broadspectrum antifungal activity against various plant pathogens.[5]
- Enzymatic Assays: It is utilized in high-throughput screening assays to assess the activity of cytochrome P450 enzymes, such as CYP3A4, which are critical in drug metabolism.[2]

The following diagram illustrates the workflow from synthesis to application of 7-Hydroxy-4-(trifluoromethyl)coumarin.



Synthesis and Application Workflow Characterization Photophysical Studies (UV-Vis, Fluorescence) Synthesis Synthesis Pechmann Condensation Purification Spectroscopic Analysis (NMR, IR, MS) Biological Assays

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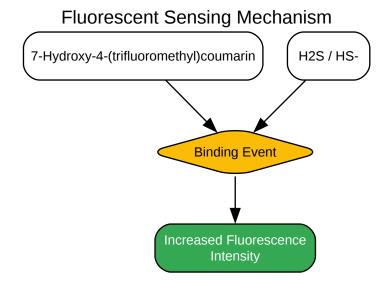
Caption: General workflow for synthesis and application of 7-Hydroxy-4-(trifluoromethyl)coumarin.

Signaling Pathways and Logical Relationships

While specific signaling pathways directly modulated by 7-Hydroxy-4-(trifluoromethyl)coumarin are still under investigation, its application in biological assays often involves the detection of enzymatic activity.[2] For instance, in a cytochrome P450 assay, the coumarin derivative acts as a substrate, and its metabolism leads to a fluorescent product, allowing for the quantification of enzyme activity.

The logical relationship for its use as a fluorescent sensor for H₂S/HS⁻ can be depicted as follows:





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Caption: Logical diagram of the fluorescent sensing mechanism.

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